

Application Note: Laboratory Scale Purification of Diphenyl Carbonate by Recrystallization

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Compound of Interest

Compound Name: Diphenyl carbonate

Cat. No.: B091730

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Introduction

Diphenyl carbonate (DPC) is a crucial monomer in the production of polycarbonates and other polymers.[1][2][3] The purity of DPC is critical for the polymerization process, as impurities can affect the properties of the final polymer. Recrystallization is a robust and widely used technique for the purification of solid organic compounds, making it an ideal method for enhancing the purity of DPC on a laboratory scale. This application note provides a detailed protocol for the purification of **diphenyl carbonate** by recrystallization, focusing on solvent selection, experimental procedure, and expected outcomes.

Principle of Recrystallization

Recrystallization is based on the differential solubility of a compound in a hot versus a cold solvent. An ideal solvent for recrystallization will dissolve the target compound sparingly at room temperature but will have high solubility at an elevated temperature. Impurities should either be highly soluble in the solvent at all temperatures or insoluble at all temperatures. By dissolving the impure solid in a hot solvent and then allowing the solution to cool, the desired compound will crystallize out, leaving the impurities dissolved in the mother liquor.

Solvent Selection

The choice of solvent is paramount for a successful recrystallization. For **diphenyl carbonate**, several solvents have been investigated. Ethanol has been identified as an optimal solvent for the recrystallization of **diphenyl carbonate**. [4] The use of a mixed solvent system, specifically

an ethanol-water mixture, has been shown to significantly improve the yield.^[4] **Diphenyl carbonate** is soluble in hot alcohol, benzene, ether, and glacial acetic acid, while it is practically insoluble in water.^{[5][6]}

Experimental Protocol

This protocol details the steps for the laboratory-scale purification of **diphenyl carbonate** using a mixed solvent system of ethanol and water.

Materials and Equipment:

- Crude **diphenyl carbonate**
- Ethanol (95% or absolute)
- Distilled water
- Erlenmeyer flasks
- Heating mantle or hot plate with a water bath
- Magnetic stirrer and stir bar
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Beakers
- Graduated cylinders
- Drying oven or vacuum desiccator
- Melting point apparatus

Procedure:

- Dissolution:
 - Place the crude **diphenyl carbonate** into an Erlenmeyer flask.
 - For every 10 grams of crude DPC, add 16 mL of ethanol (based on an optimal mass ratio of approximately 8:5 ethanol to DPC).[4]
 - Add a magnetic stir bar to the flask.
 - Gently heat the mixture to about 50°C while stirring until the **diphenyl carbonate** is completely dissolved.[7] A water bath is recommended for uniform heating.
- Hot Filtration (Optional):
 - If any insoluble impurities are observed in the hot solution, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a funnel (preferably a stemless funnel) on a hot plate.
 - Place a piece of fluted filter paper in the funnel.
 - Quickly pour the hot solution through the filter paper into the preheated flask to remove the insoluble impurities. This step should be done quickly to prevent premature crystallization.
- Crystallization:
 - To the hot, clear solution, slowly add distilled water as an anti-solvent. For every 16 mL of ethanol used, approximately 5.6 to 8.6 mL of water can be added (corresponding to a water mass fraction of 25-35%).[4]
 - Upon addition of water, the solution may become slightly turbid, indicating the onset of crystallization.
 - Remove the flask from the heat and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals. A crystallization temperature of around 0-

15°C is effective.[4][7][8]

- Isolation of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and filter flask.
 - Wash the crystals with a small amount of cold ethanol-water mixture to remove any adhering mother liquor.
 - Continue to draw air through the funnel for several minutes to partially dry the crystals.
- Drying:
 - Transfer the crystals from the filter paper to a pre-weighed watch glass or petri dish.
 - Dry the crystals in a drying oven at a temperature below the melting point of **diphenyl carbonate** (80-81°C) or in a vacuum desiccator until a constant weight is achieved.[1][5]
- Characterization:
 - Determine the melting point of the purified **diphenyl carbonate**. A sharp melting point close to the literature value indicates high purity.
 - Calculate the percent yield of the recrystallized product.

Data Presentation

The following table summarizes the quantitative data related to the recrystallization of **diphenyl carbonate**.

Parameter	Value	Reference
Melting Point	80-81 °C	[1][5]
Boiling Point	302-306 °C	[5]
Optimal Solvent	Ethanol	[4]
Optimal Ethanol to DPC Ratio (mass)	~8:5	[4]
Crystallization Temperature	15 °C	[4]
Yield (with Ethanol)	89.0%	[4]
Optimal Mixed Solvent	Ethanol-Water	[4]
Optimal Water Mass Fraction in Ethanol	25.0% - 35.0%	[4]
Yield (with Ethanol-Water)	> 93.0%	[4]
Purity of Product (with Ethanol-Water)	99.6%	[4]

Experimental Workflow



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Caption: Workflow for the recrystallization of **diphenyl carbonate**.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Perform the experiment in a well-ventilated fume hood.
- Ethanol is flammable; keep it away from open flames and hot surfaces.
- Handle hot glassware with appropriate tongs or heat-resistant gloves.

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References

- 1. Diphenyl carbonate - Wikipedia [en.wikipedia.org]
- 2. DIPHENYL CARBONATE - Ataman Kimya [atamanchemicals.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. researchgate.net [researchgate.net]
- 5. Diphenyl carbonate | C13H10O3 | CID 7597 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Diphenyl carbonate [chembk.com]
- 7. CN1775735A - Technical method for purifying diphenyl carbonate by liquation crystalline - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
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